

# A Comprehensive Technical Guide to Tripropylammonium Hexafluorophosphate

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## Compound of Interest

Compound Name: *Tripropylammonium  
hexafluorophosphate*

Cat. No.: *B12285649*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **tripropylammonium hexafluorophosphate**, a compound of interest in various scientific and research applications. This document outlines its fundamental chemical properties, including its CAS number and molecular structure, to support its use in experimental and developmental settings.

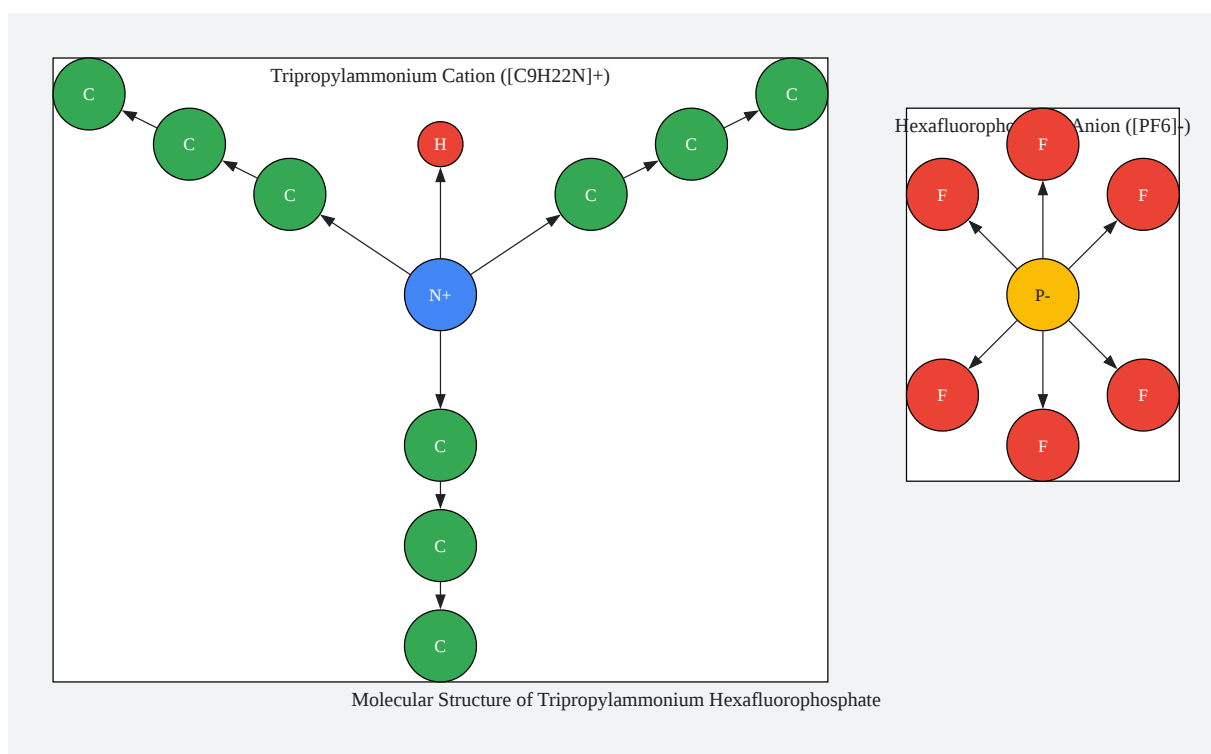
## Chemical and Physical Properties

**Tripropylammonium hexafluorophosphate** is an organic salt consisting of a tripropylammonium cation and a hexafluorophosphate anion.<sup>[1]</sup> It is typically a white crystalline solid and is soluble in polar solvents.<sup>[1]</sup> The key quantitative data for this compound are summarized in the table below.

| Property          | Value  | Source  |
|-------------------|--|---|
| CAS Number        | 92416-28-9   | <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> |
| Molecular Formula | C9H22F6NP  | <a href="#">[1]</a> <a href="#">[2]</a>                     |
| Molecular Weight  | 289.24 g/mol                                       | <a href="#">[1]</a> <a href="#">[2]</a>                     |
| IUPAC Name        | tripropylazanium;hexafluorophosphate               | <a href="#">[1]</a>   |
| Canonical SMILES  | CCC--INVALID-LINK--CCC.F--INVALID-LINK--(F)(F)(F)F | <a href="#">[1]</a>   |
| InChI Key         | NCMLKPFYYXZMSH-UHFFFAOYSA-O                        | <a href="#">[1]</a>   |

## Molecular Structure

The molecular structure of **tripropylammonium hexafluorophosphate** is characterized by the ionic bond between the tripropylammonium cation and the hexafluorophosphate anion. The cation features a central nitrogen atom bonded to three propyl groups and a hydrogen atom. The hexafluorophosphate anion has an octahedral geometry with a central phosphorus atom bonded to six fluorine atoms.[\[1\]](#)



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Caption: Ionic structure of **tripropylammonium hexafluorophosphate**.

## Experimental Protocols

While specific experimental protocols for the synthesis of **tripropylammonium hexafluorophosphate** can vary, a general methodology involves the reaction of tripropylamine with hexafluorophosphoric acid.

### General Synthesis Method:

- **Preparation of Hexafluorophosphoric Acid:** This is often generated in situ or used as a commercially available solution.
- **Reaction:** Tripropylamine is slowly added to a stirred solution of hexafluorophosphoric acid under controlled temperature conditions, typically in a suitable solvent.
- **Purification:** The resulting salt is then isolated and purified, often through recrystallization, to yield the final product.

Note: This is a generalized protocol. Researchers should consult specific literature for detailed experimental conditions and safety precautions.

This guide is intended for research purposes only and not for human or veterinary use.<sup>[2]</sup>

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## References

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